

# Disperse Blue 102 chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disperse blue 102

Cat. No.: B041164

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## Disperse Blue 102: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Disperse Blue 102** is a monoazo disperse dye characterized by a nitothiazole functional group.[1][2] It is primarily utilized in the textile industry for dyeing synthetic fibers, particularly polyester, diacetate, and triacetate, yielding a red-light blue to blue color.[1][3][4] The dye is applied through high-temperature dyeing processes or with the use of a carrier.[5] Beyond its industrial application in textiles, **Disperse Blue 102** has been mentioned for use as a biological dye for microscopic observation of cells and tissues.[1] Notably, it is recognized as an allergenic dye, capable of causing allergic contact dermatitis in sensitized individuals.[4][6]

### Chemical Structure and Properties

**Disperse Blue 102** is chemically identified as 3-[N-ethyl-3-methyl-4-[(E)-(5-nitro-1,3-thiazol-2-yl)diazenyl]anilino]propane-1,2-diol.[7] Its structure features a substituted aniline coupled with a nitothiazole moiety through an azo bridge.

### Chemical Identifiers

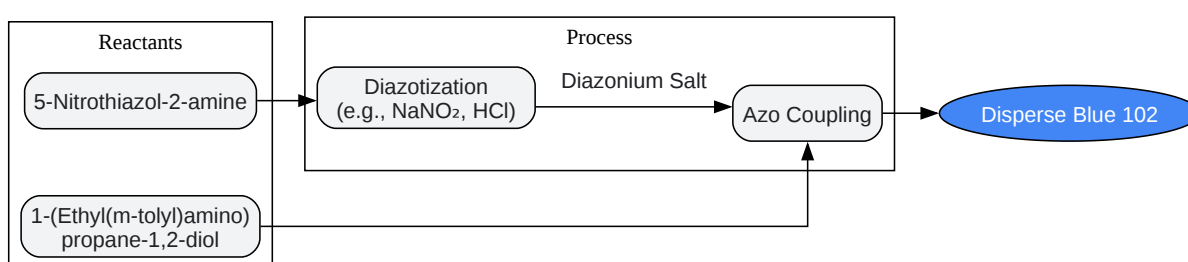
Identifier	Value
IUPAC Name	3-[N-ethyl-3-methyl-4-[(E)-(5-nitro-1,3-thiazol-2-yl)diazenyl]anilino]propane-1,2-diol[7]
CAS Number	69766-79-6[8] (Current), 12222-97-8[2] (Deleted)
Molecular Formula	C <sub>15</sub> H <sub>19</sub> N <sub>5</sub> O <sub>4</sub> S[8]
SMILES	CCN(CC(O)CO)c1ccc(N=Nc2ncc(s2)--INVALID-LINK--[O-])c(C)c1
InChI	InChI=1S/C15H19N5O4S/c1-3-19(8-12(22)9-21)11-4-5-13(10(2)6-11)17-18-15-16-7-14(25-15)20(23)24/h4-7,12,21-22H,3,8-9H2,1-2H3/b18-17+
C.I. Name	C.I. Disperse Blue 102, C.I. 111945[2]

## Physicochemical Properties

Property	Value
Molecular Weight	365.41 g/mol [8]
Appearance	Dark blue to purple crystalline powder[1]
Solubility	Soluble in water, ethanol, and chloroform[1]; Slightly soluble in DMSO and Methanol (sonicated)[6]
Density	1.43 g/cm <sup>3</sup> [9]
Boiling Point	597.4 °C at 760 mmHg[9]
Flash Point	315.1 °C[9]
Vapor Pressure	4.03 x 10 <sup>-15</sup> mmHg at 25 °C[9]
Refractive Index	1.664[9]
XLogP3	2.48[10]

## Synthesis

The synthesis of **Disperse Blue 102** involves a standard azo coupling reaction. The general manufacturing method consists of the diazotization of 5-nitrothiazol-2-amine, which is then coupled with 1-(ethyl(m-tolyl)amino)propane-1,2-diol.[2][3] A detailed, step-by-step experimental protocol with specific reagents, quantities, and reaction conditions is not readily available in the reviewed literature.



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Synthesis of **Disperse Blue 102**.

## Experimental Protocols

### Textile Dyeing with Disperse Dyes (General Protocol)

**Disperse Blue 102** is applied to synthetic fibers like polyester using a high-temperature, high-pressure (HT-HP) exhaust dyeing method. This process facilitates the diffusion of the non-ionic dye molecules into the hydrophobic fiber structure.

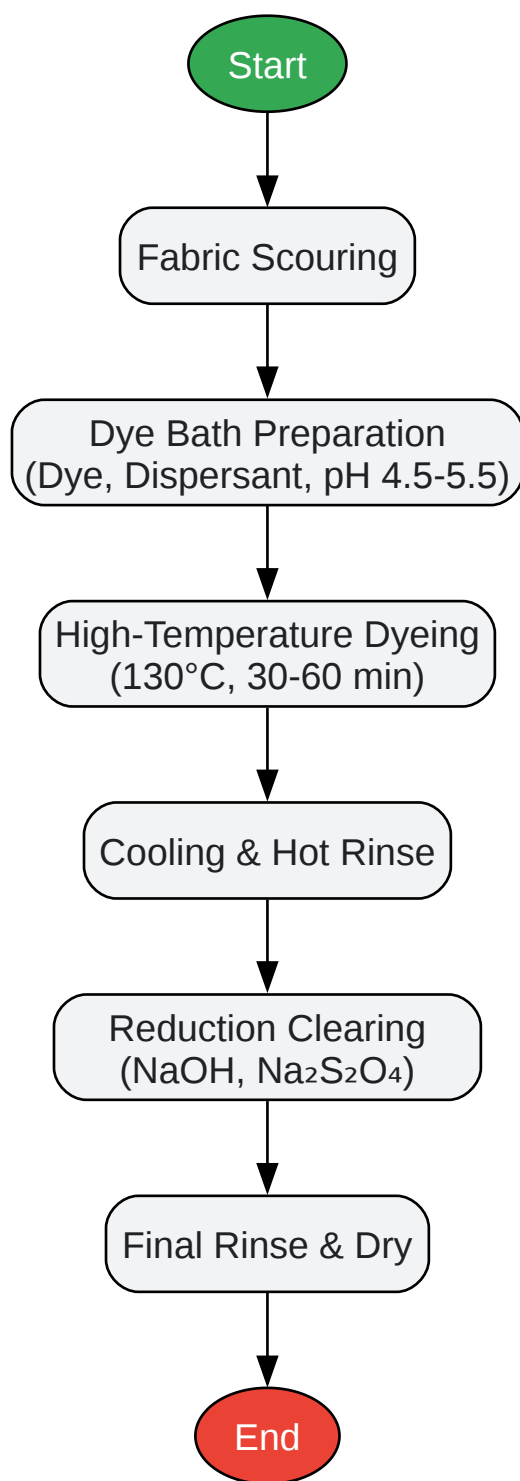
Materials:

- Polyester fabric
- **Disperse Blue 102**
- Dispersing agent

- Acetic acid (to maintain pH 4.5-5.5)
- Sodium hydrosulfite and sodium hydroxide (for reduction clearing)
- High-temperature, high-pressure dyeing apparatus

#### Methodology:

- **Fabric Preparation:** The polyester fabric is first scoured to remove any oils, sizing agents, or impurities that could interfere with dyeing.
- **Dye Bath Preparation:** A paste of the disperse dye and a dispersing agent is prepared and then diluted with water. Acetic acid is added to adjust the pH of the dye bath to an acidic range of 4.5-5.5, which is optimal for dye exhaustion.
- **Dyeing Process:** The fabric is introduced into the dye bath at approximately 60°C. The temperature is then gradually raised to 130°C under pressure and maintained for 30-60 minutes.
- **Cooling and Rinsing:** After the dyeing cycle, the bath is slowly cooled to about 80°C before the fabric is removed. The dyed fabric is then thoroughly rinsed with hot water.
- **Reduction Clearing:** To remove any unfixed dye from the fiber surface and improve fastness properties, a reduction clearing process is performed. This involves treating the fabric in a bath containing sodium hydrosulfite and sodium hydroxide at 70-80°C for about 15-20 minutes.
- **Final Rinsing and Drying:** The fabric is given a final rinse to remove residual chemicals and then dried.



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General workflow for dyeing polyester fabric.

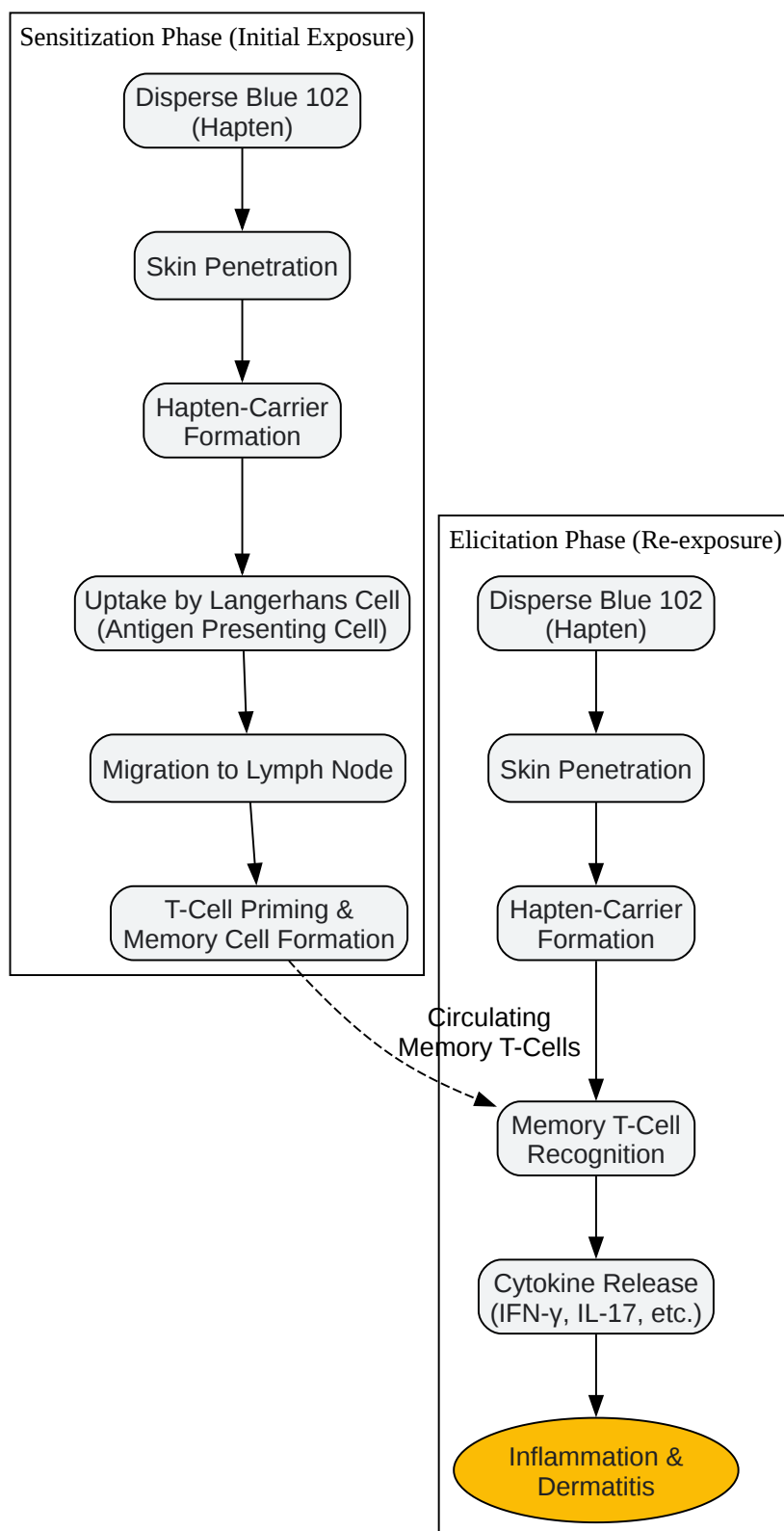
## Toxicology and Safety

**Disperse Blue 102** is a known skin sensitizer and can cause allergic contact dermatitis (ACD). [4][11] ACD is a Type IV delayed hypersensitivity reaction. Small molecules like **Disperse Blue 102** are not immunogenic on their own but can act as haptens.

## Mechanism of Allergic Contact Dermatitis

The immunologic mechanism for ACD involves two phases: sensitization and elicitation.

- **Sensitization Phase:** Upon initial contact, the low-molecular-weight **Disperse Blue 102** (hapten) penetrates the epidermis. Here, it can covalently bind to endogenous proteins, forming a hapten-carrier complex. This complex is recognized as foreign by antigen-presenting cells (APCs), such as Langerhans cells. The APCs process the complex and migrate to regional lymph nodes, where they present the antigenic epitope to naive T-lymphocytes. This leads to the clonal expansion of antigen-specific memory T-cells.
- **Elicitation Phase:** Upon subsequent exposure to **Disperse Blue 102**, the hapten-protein complexes are formed again. The circulating memory T-cells recognize these complexes in the skin, leading to the release of pro-inflammatory cytokines (e.g., IFN- $\gamma$ , IL-2, IL-17).[12] This cytokine release orchestrates an inflammatory response, resulting in the clinical manifestations of dermatitis, such as erythema, edema, and vesiculation, typically within 48 hours of re-exposure.[12]



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Generalized signaling pathway of Allergic Contact Dermatitis.

Due to its potential toxicity, appropriate safety measures, such as wearing chemical-resistant gloves, goggles, and protective clothing, should be employed when handling **Disperse Blue 102**.<sup>[1]</sup> Work should be conducted in a well-ventilated area to avoid inhalation of the powder.<sup>[1]</sup>

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